

An In-depth Technical Guide to Atropine Sulfate Hydrate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Atropine sulfate hydrate

Cat. No.: B10800028

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This technical guide provides a comprehensive overview of the chemical properties, structure, and mechanism of action of **atropine sulfate hydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Atropine sulfate hydrate is the hydrated sulfate salt of atropine, a tropane alkaloid naturally occurring in plants of the Solanaceae family, such as *Atropa belladonna*.^{[1][2]} It presents as colorless crystals or a white crystalline powder and is odorless.^{[3][4][5]} The compound is known to be sensitive to light and can effloresce in dry air.^{[4][6]} Due to its hygroscopic nature, the anhydrous form readily absorbs atmospheric moisture.^[1]

Quantitative chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	(C ₁₇ H ₂₃ NO ₃) ₂ ·H ₂ SO ₄ ·H ₂ O (monohydrate) or C ₃₄ H ₅₀ N ₂ O ₁₁ S (hydrate)	[1][7][8][9]
Molecular Weight	694.83 g/mol (monohydrate)	[7][8][9]
IUPAC Name	bis((8-methyl-8- azoniabicyclo[3.2.1]octan-3-yl) 3-hydroxy-2- phenylpropanoate);sulfate;hydr ate	[7]
CAS Number	5908-99-6 (monohydrate)	[9]
Melting Point	Not lower than 187 °C (after drying at 120°C for 4 hours); 189-192 °C; 188-194°C (with decomposition)	[3][5][6]
Solubility	Water: Very soluble/Freely soluble (1 g in 0.5 mL; 2500 mg/mL); 139 mg/mL at 25°C	[1][3][4]
Ethanol: Soluble (1 g in 5 mL); Freely soluble	[3][4][5]	
Boiling Alcohol: 1 g in 2.5 mL	[3][4]	
Glycerin: 1 g in 2.5 mL	[3][4]	
Diethyl Ether: Practically insoluble	[5]	
Acetic Acid: Very soluble	[1][5]	
UV Absorption Max (Methanol)	252 nm, 258 nm, 262 nm	[3]

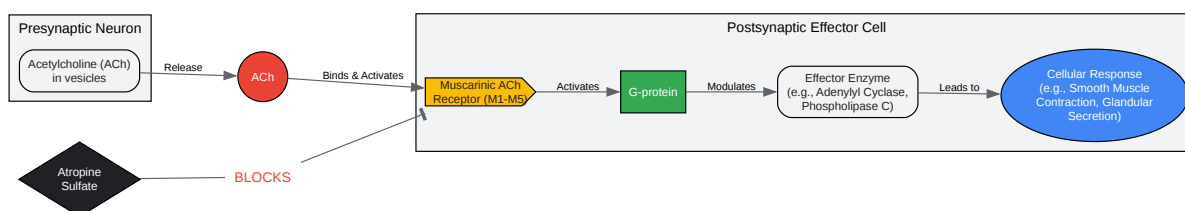
Chemical Structure

Atropine is an ester derived from the combination of tropine, a bicyclic organic compound, and tropic acid, an aromatic carboxylic acid.[1] The chemical entity is a racemic mixture of d- and l-hyoscyamine, with only the l-hyoscyamine isomer being pharmacologically active.[3] Atropine sulfate is formed by neutralizing atropine with sulfuric acid.[4] The monohydrate form crystallizes in the monoclinic space group P2₁/n.[10] The crystal structure is stabilized by strong hydrogen bonds between the protonated nitrogen atoms of the atropine cations and the sulfate anion, as well as between the hydroxyl groups and the sulfate anion.[10]

Fig. 1: Atropine Sulfate Hydrate Structure.

Mechanism of Action: Muscarinic Acetylcholine Receptor Antagonism

Atropine sulfate's primary therapeutic action is the competitive, non-selective antagonism of muscarinic acetylcholine receptors (mAChRs).[1][11][12] It blocks the effects of the neurotransmitter acetylcholine at postganglionic cholinergic nerves.[11] This inhibition of the parasympathetic nervous system leads to a variety of physiological effects, including increased heart rate, reduction of secretions (salivary, bronchial, sweat), dilation of the pupils (mydriasis), and relaxation of smooth muscles in the gastrointestinal and urinary tracts.[1][11][12] Atropine can also cross the blood-brain barrier, leading to central nervous system effects.[1]



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